

Essential Safety and Logistical Information for Handling Benzotrifuroxan

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Compound of Interest

Compound Name: Benzotrifuroxan

Cat. No.: B3051571

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **Benzotrifuroxan** (BTF) is a highly energetic and sensitive primary explosive. The information provided herein is for guidance purposes and should be supplemented by a thorough risk assessment conducted by qualified personnel at your institution. Always consult with your institution's Environmental Health and Safety (EHS) department before handling this substance.

Immediate Safety and Hazard Information

Benzotrifuroxan is a powerful explosive that is highly sensitive to initiation from shock, friction, impact, heat, and electrostatic discharge. It is also reported to be a mild skin irritant and a severe eye irritant. Due to its hazardous nature, all handling of BTF must be conducted with extreme caution in a controlled laboratory environment specifically designed for handling explosives.

Quantitative Hazard Data

Property	Value	Notes
Physical State	Crystalline solid	[1]
Molecular Formula	C ₆ N ₆ O ₆	
Molecular Weight	252.10 g/mol	
Explosive Type	Primary Explosive	Can be initiated by dropping, impacting, friction, or electrostatic discharge.
Detonation Velocity	7115.26 m/s (for BTF/ONA cocrystal)	The detonation velocity of pure BTF may be higher. Cocrystallization is a technique used to reduce the sensitivity of explosives.
Impact Sensitivity (H ₅₀)	56.0 cm (pure BTF) to 90.0 cm (BTF/ONA cocrystal)	H ₅₀ is the drop height at which there is a 50% probability of initiation. A higher value indicates lower sensitivity. The value for pure BTF indicates high sensitivity.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Benzotrifuroxan**.

- Primary Protection (Essential for all handling):
 - Eye Protection: Chemical splash goggles and a full-face shield are required at all times.
 - Hand Protection: Use dual-layered gloves. The outer glove should be a heavy-duty, chemical-resistant glove (e.g., Butyl rubber), and the inner glove can be a disposable nitrile glove for dexterity. Nitrile gloves provide splash protection but should be changed immediately upon contact with BTF.[\[2\]](#)[\[3\]](#)[\[4\]](#) Always consult a glove compatibility chart, though specific data for BTF is limited.

- **Body Protection:** A flame-resistant lab coat is essential. For operations with a higher risk of explosion, a leather jacket with arm protection or a blast suit may be required.
- **Footwear:** Closed-toe, sturdy leather shoes are mandatory. Conductive-sole shoes should be worn when handling uncharacterized energetic materials to dissipate static electricity.
[5]
- **Secondary Protection (Task-dependent):**
 - **Blast Shield:** All operations involving BTF must be conducted behind a certified blast shield.
 - **Hearing Protection:** Earmuffs or earplugs should be worn during any procedure with a risk of detonation.
 - **Respiratory Protection:** While BTF is a solid, if there is any risk of generating dust or aerosols, a full-face respirator with appropriate cartridges should be used.[6]

Operational Plan: Handling and Storage

3.1. Engineering Controls

- **Fume Hood:** All handling of BTF should be performed in a chemical fume hood with the sash at the lowest possible position. The fume hood should be equipped with a blast shield.
- **Ventilation:** Ensure adequate ventilation to prevent the accumulation of any potential vapors or dust.
- **Static Control:** The work area must be grounded. Use of anti-static mats and wrist straps is highly recommended. All equipment must be properly bonded and grounded.

3.2. Safe Handling Procedures

- **Minimize Quantities:** Use the smallest feasible quantity of BTF for any experiment.
- **Avoid Ignition Sources:** Prohibit all sources of ignition, including open flames, hot plates, and spark-producing equipment, from the handling area.

- **Use Non-Sparking Tools:** Utilize tools made of non-sparking materials (e.g., wood, plastic, or non-ferrous metals). Avoid scraping or creating friction.
- **Controlled Environment:** Maintain a clean and organized workspace. Remove all unnecessary chemicals and equipment from the immediate area.
- **Date and Inspect:** All containers of BTF must be dated upon receipt and upon opening. Regularly inspect containers for signs of instability, such as discoloration or crystal formation around the cap.^[6] If any of these signs are present, do not handle the container and contact your EHS department immediately.
- **Recrystallization:** BTF can be purified by recrystallization, which may improve its stability and safe handling.^{[7][8][9]} However, this process itself carries significant risks and should only be performed by experienced personnel following a validated protocol.

3.3. Storage

- **Segregation:** Store BTF in a dedicated, locked, and well-ventilated explosives magazine or a specially designed storage cabinet. It must be segregated from all other chemicals, particularly flammable and combustible materials.
- **Secondary Containment:** Store containers of BTF in a secondary container to prevent spills and breakage.
- **Temperature Control:** Store in a cool, dry place away from direct sunlight and heat sources.
- **Container Type:** Store in the original container if possible. If transferring, use containers made of compatible materials and ensure they are properly labeled. Avoid glass containers with screw-top caps.

Emergency and Disposal Plan

4.1. Spill Response

- **Evacuate:** In the event of a spill, immediately evacuate the area and alert others.
- **Isolate:** Secure the area and prevent entry.

- **Contact EHS:** Notify your institution's EHS department and emergency response team immediately. Do not attempt to clean up a spill of BTF unless you are trained and equipped to do so.
- **Decontamination:** If a clean-up is authorized, use non-sparking tools and appropriate absorbents as directed by your EHS team.

4.2. Exposure Procedures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station. Seek immediate medical attention.
- **Skin Contact:** Promptly wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

4.3. Disposal Plan

- **Do Not Dispose in Regular Waste:** BTF is a hazardous and explosive waste and must not be disposed of in regular laboratory trash or down the drain.
- **EHS Coordination:** All disposal of BTF and BTF-contaminated materials must be coordinated through your institution's EHS department. They will have established procedures for the safe collection and disposal of explosive waste.
- **Waste Labeling:** All waste containers must be clearly labeled as "Hazardous Waste: **Benzotrifuroxan** (Explosive)" and include the date of generation.
- **Deactivation:** Do not attempt to chemically deactivate BTF unless you are following a well-established and validated procedure under the direct supervision of an explosives expert. The search results did not provide a specific protocol for the chemical deactivation of furoxan-based explosives.

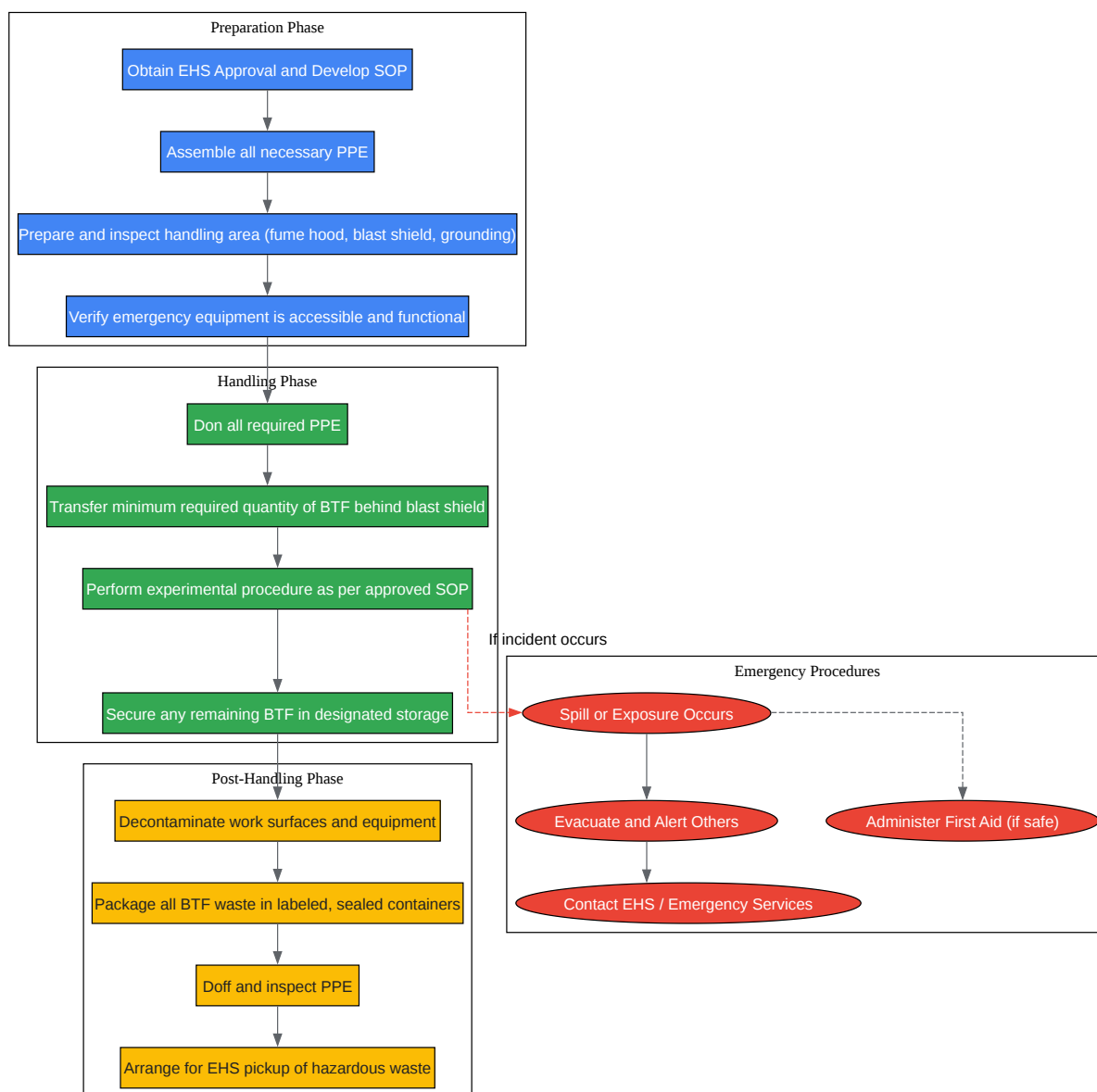
Experimental Protocols

Due to the extreme hazards associated with **Benzotrifuroxan**, detailed experimental protocols are not provided here. Any work with this compound requires the development of a specific Standard Operating Procedure (SOP) that is reviewed and approved by the Principal Investigator and the institution's EHS department.

A 1977 technical report mentions a general procedure for preparing adducts of BTF, which involves dissolving 100-200 mg of BTF in 0.3-0.5 ml of the adduct-forming compound.^[10] This indicates that small-scale solution-phase handling has been performed, but this information is dated and should be approached with extreme caution.

Visualizations

Logical Workflow for Handling Benzotrifuroxan



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